

An In-Depth Technical Guide to the Safe Handling of Bromocyclopentane

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Introduction

Bromocyclopentane (C₅H₉Br) is an alkyl halide derivative of cyclopentane, presenting as a colorless to light yellow liquid with a character similar to camphor.[1][2] It is a crucial precursor and intermediate in various organic syntheses, including the preparation of pharmaceuticals like cyclopentathiazide and the Grignard reagent used in the synthesis of Ketamine.[1][2][3] Given its classification as a flammable liquid and skin irritant, a thorough understanding of its properties and adherence to strict safety protocols are imperative for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for Bromocyclopentane.

Hazard Identification and Classification

Bromocyclopentane is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[4] The primary hazards are its flammability and potential to cause skin irritation.[5][6]

Table 1: GHS Classification for **Bromocyclopentane**



Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[7][8][9]	⊗	Warning

| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation[5][6] | | | | Warning |

Precautionary Statements (Selected):[10][11]

- Prevention: P210 Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[10] P233 Keep container tightly closed.[10] P240 Ground/bond container and receiving equipment.[10] P280 Wear protective gloves/protective clothing/eye protection/face protection.[10][11]
- Response: P303+P361+P353 IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[10]
- Storage: P403+P235 Store in a well-ventilated place. Keep cool.[11]
- Disposal: P501 Dispose of contents/container to an approved waste disposal plant.[11]

Physical and Chemical Properties

Understanding the physical and chemical properties of **Bromocyclopentane** is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Data for Bromocyclopentane



Property	Value	Source
Molecular Formula	C₅H∍Br	[7][10]
Molecular Weight	149.03 g/mol	[9][10]
Appearance	Colorless to amber/light brown liquid	[3][7]
Odor	Odorless to camphor-like aroma	[7]
Boiling Point	137-139 °C (278.6-282.2 °F) at 760 mmHg	[3][7]
Flash Point	35 °C (95 °F)	[3][7]
Density / Specific Gravity	1.390 g/mL at 25 °C	[3][7]
Vapor Density	5.1 (Air = 1)	[7][12]
Vapor Pressure	9.73 mmHg at 25 °C	[3]
Water Solubility	Immiscible	[2][3]
Refractive Index	n20/D 1.4881	[3]

| Stability | Stable under normal conditions.[3][7] Turns brown after long-standing. | |

Toxicological Information

The toxicological properties of **Bromocyclopentane** have not been fully investigated.[7][8][11] [12] However, available data indicates specific hazards that must be managed.

Table 3: Summary of Toxicological Data



Effect	Finding	Notes
Acute Toxicity	Shall not be classified as acutely toxic.[5][6] No specific LD50 or LC50 data is available.[12]	The toxicological properties have not been fully investigated.[12]
Skin Corrosion/Irritation	Causes skin irritation (Category 2).[5][6]	Hazardous in case of skin contact (irritant).[12]
Serious Eye Damage/Irritation	May cause eye irritation.[12]	Hazardous in case of eye contact (irritant).[12]
Respiratory/Skin Sensitization	No data available.[13]	Not classified as a sensitizer. [6]
Carcinogenicity	Not classified as carcinogenic. [6] No component is listed as a carcinogen by IARC, ACGIH, NTP, or OSHA.[8][11]	
Mutagenicity/Reproductive Toxicity	No data available.[7][13] Not classified as germ cell mutagenic or a reproductive toxicant.[6]	
Specific Target Organ Toxicity (STOT)	Not classified for single or repeated exposure.[6][7]	High concentrations may damage the liver and have an anesthetic effect.

| Symptoms of Overexposure | May include headache, dizziness, tiredness, nausea, and vomiting.[7][13] | Inhalation of vapor may cause respiratory tract irritation.[12] |

Exposure Control and Personal Protection

Due to the lack of established exposure limits, stringent engineering controls and comprehensive personal protective equipment are essential to minimize exposure.

Occupational Exposure Limits:



OSHA PEL: Not available[10]

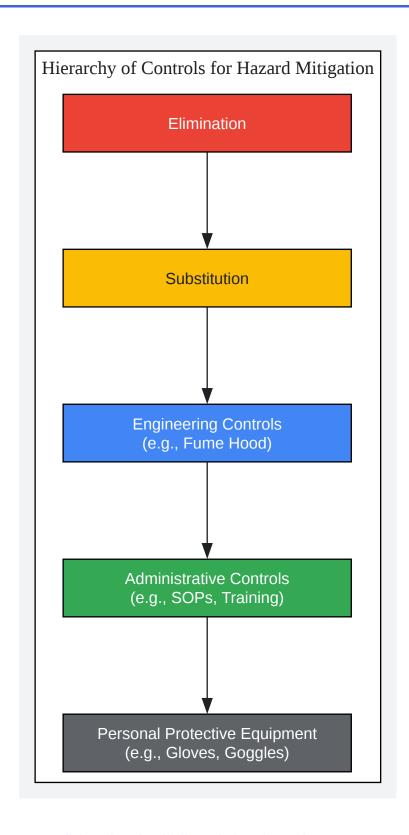
NIOSH REL: Not available[10]

ACGIH TLV: Not available[10]

Methodology for Exposure Control:

- Engineering Controls:
 - Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[14]
 - Use local exhaust ventilation to control airborne concentrations.[5][12]
 - Employ explosion-proof electrical, ventilating, and lighting equipment to mitigate ignition risks.[5][14]
 - Ensure eyewash stations and safety showers are readily accessible and proximal to the workstation.[12]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield meeting standards such as NIOSH (US) or EN 166 (EU).[8][14]
 - Skin Protection: Use chemical-resistant gloves (e.g., tested to EN 374).[5] Wear a lab coat or flame-retardant antistatic protective clothing.[8][14]
 - Respiratory Protection: If ventilation is inadequate or in case of a spill, use an approved/certified vapor respirator or a self-contained breathing apparatus (SCBA).[12]
 [15]





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Hierarchy of Controls for Hazard Mitigation.

Handling and Storage Procedures

Foundational & Exploratory





Adherence to standardized protocols for handling and storage is critical to preventing accidents and ensuring chemical stability.

Experimental Protocol: Safe Handling

- Pre-Use: Read and understand the Safety Data Sheet (SDS) before handling.[14] Obtain special instructions before use.[14]
- Grounding: Ground and bond containers and receiving equipment during transfer to prevent static discharge.[5][14]
- Environment: Use only in a well-ventilated area, away from heat, sparks, open flames, and other ignition sources.[10][14] No smoking is permitted in the handling area.[5][14]
- Tools: Use only non-sparking tools.[5][14]
- Personal Contact: Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[10][14]
- Hygiene: Do not eat, drink, or smoke in work areas.[5] Wash hands thoroughly after handling.[5][10][14] Work clothes should be laundered separately.[14]

Experimental Protocol: Safe Storage

- Container: Keep the container tightly closed and securely sealed when not in use.[7][10][14] Ensure containers are clearly labeled.[14]
- Location: Store in a cool, dry, well-ventilated, and segregated area.[12][14] Recommended storage temperature is between 15-22 °C.[5]
- Conditions to Avoid: Protect from sunlight.[5] Keep away from heat and all sources of ignition.[5][7]
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.[7][13]
- Container Material: Use approved packaging for flammable liquids.[5][14] Avoid using aluminum or galvanized containers.[14]





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Workflow for Safe Handling of **Bromocyclopentane**.

Emergency Procedures

Immediate and appropriate response during an emergency is crucial to minimizing harm.

Methodology: First Aid Measures

- General Advice: If symptoms persist or in case of doubt, seek medical attention and show the Safety Data Sheet to the physician.[7][8]
- Inhalation: Remove the person to fresh air.[7][13] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[7][8]
- Skin Contact: Take off immediately all contaminated clothing.[7] Rinse skin with plenty of water and soap for at least 15 minutes.[5][7][13] If skin irritation persists, call a physician.[7] [13]
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[7] Remove contact lenses if present and easy to do.[5] Get medical attention.[7]
- Ingestion: Do NOT induce vomiting.[5][8] Clean mouth with water and drink plenty of water afterwards.[7][13] Never give anything by mouth to an unconscious person.[8]

Methodology: Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, alcoholresistant foam, or water spray to cool containers.[5][7][8]
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.[5]
 [15]



- Specific Hazards: Vapors are heavier than air and may travel along the ground to a source of ignition.[5][11] Vapors may form explosive mixtures with air.[5] Hazardous combustion products include carbon oxides (CO, CO₂) and hydrogen bromide gas.[5][8][15]
- Protective Actions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8][15]

Methodology: Accidental Release Measures

- Personal Precautions: Remove all sources of ignition.[8][10] Ensure adequate ventilation.[10]
 Avoid breathing vapors and contact with skin or eyes.[8][14] Wear appropriate personal protective equipment.[14]
- Environmental Precautions: Prevent the product from entering drains, sewers, or waterways. [6][10][15]
- Containment and Cleaning: Contain the spill using an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[12][14]
- Collection: Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[5][14]

Disposal Considerations

Waste disposal must be conducted in strict accordance with all federal, state, and local environmental regulations.[12]

Protocol for Disposal:

- Classification: This material is a flammable hazardous waste.
- Procedure: Do not dispose of it into sewer systems.[14] Offer surplus and non-recyclable solutions to a licensed disposal company.[8] Consider disposal via a chemical incinerator equipped with an afterburner and scrubber, taking extra care due to its flammability.[8]
- Containers: Dispose of contaminated packaging as unused product.

Conclusion



Bromocyclopentane is a valuable chemical intermediate whose utility is matched by its hazards. As a flammable liquid and skin irritant with incompletely characterized toxicological properties, its handling demands the utmost respect and caution. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to the detailed procedures for handling, storage, and emergency response outlined in this guide, researchers can mitigate the risks and ensure a safe laboratory environment.

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